

Chemical and Biological Profile of Hemiphloin

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Compound Focus: Hemiphloin

CAS No.: 3682-03-9

Cat. No.: S604859

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The table below summarizes the foundational data for **hemiphloin**, which is crucial for experimental design and compound handling.

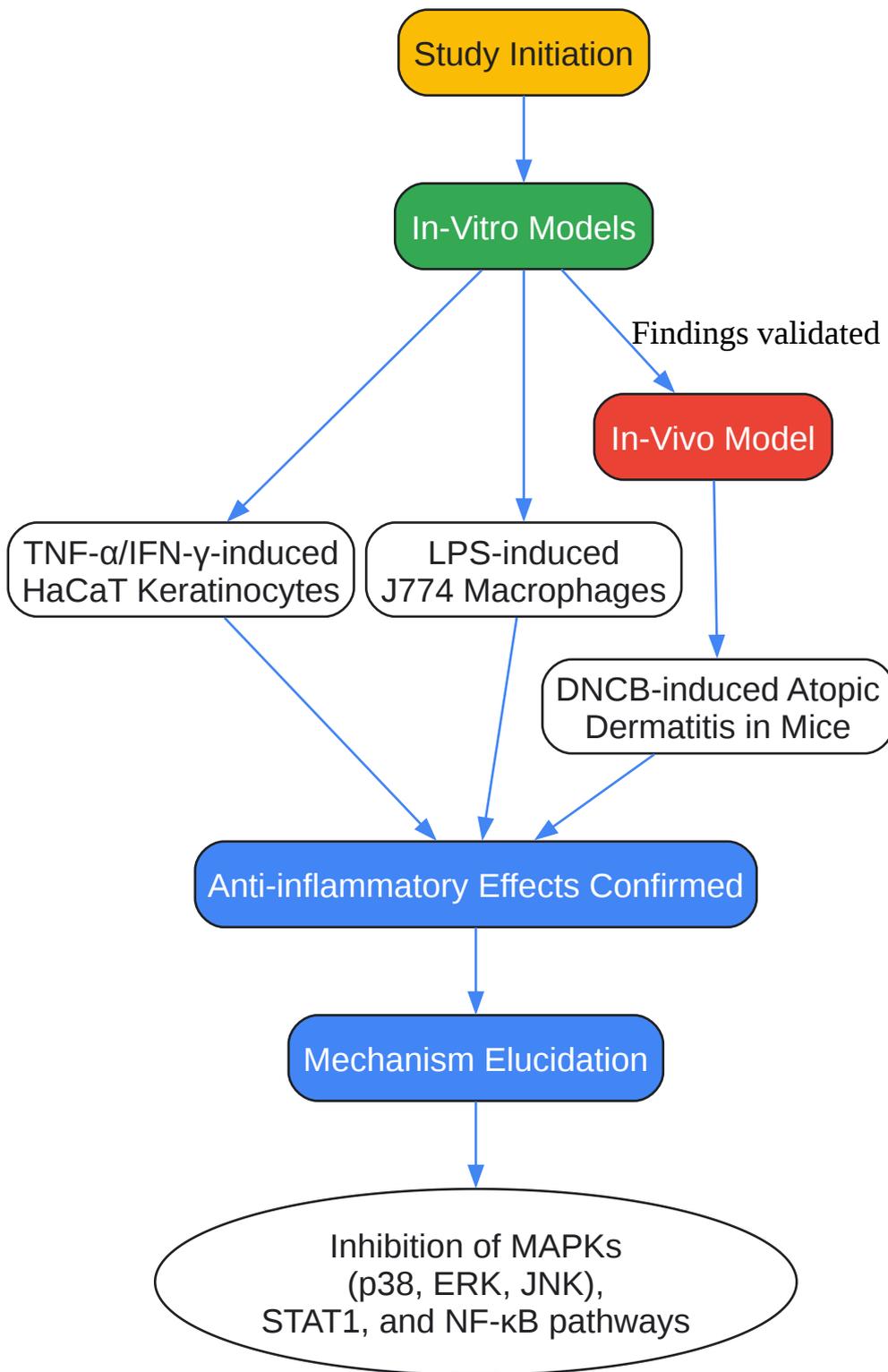
Property	Description
CAS Number	71963-94-5 [1] [2]
Molecular Formula	C ₂₁ H ₂₂ O ₁₀ [1] [2]
Molecular Weight	434.4 g/mol [1]
Type of Compound	Flavonoid [1]
Purity	>=98% [1]
Source	The roots of <i>Dalbergia odorifera</i> and leaves of <i>Betula platyphylla</i> var. <i>latifolia</i> [1]
Physical Description	Powder [1]
Primary Bioactivity	Anti-inflammatory [2] [3]
Therapeutic Candidate For	Inflammatory skin diseases (e.g., atopic dermatitis) [2] [3]

Key Experimental Findings and Mechanisms

Recent studies have detailed the anti-inflammatory effects of **hemiphloin**. The following table outlines the core experimental findings.

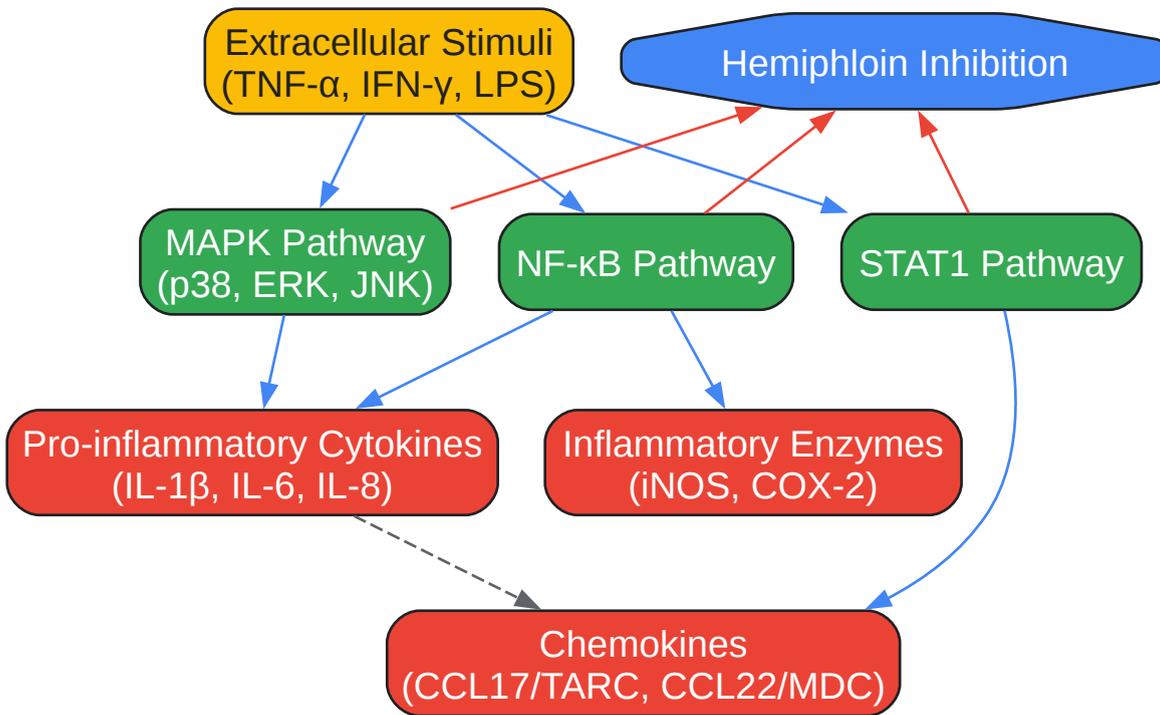
Study Model	Treatment	Key Findings	Proposed Mechanism of Action
TNF-α/IFN-γ-induced HaCaT keratinocytes [3]	Hemiphloin	\downarrow Gene expression & production of IL-1 β , IL-6, IL-8, CCL17/TARC, CCL22/MDC [3].	Inhibition of phosphorylation of p38, ERK, STAT1, and NF-κB [3].
LPS-induced J774 macrophages [3]	Hemiphloin	\downarrow NO production; \downarrow expression of iNOS and COX-2; \downarrow gene expression of TNF- α , IL-1 β , and IL-6 [3].	Not specified in the cited source.
DNCB-induced atopic dermatitis mouse model (treated with <i>Vigna angularis</i> extract containing hemiphloin) [3]	VAE (70% ethanol extract)	\downarrow Ear thickness; \downarrow IgE levels; \downarrow gene expression of IL-1 β , IL-6, IL-8, CCL17/TARC, CCL22/MDC in ear tissue [3].	Inhibition of MAPKs (p38, ERK, JNK), STAT1, and NF-κB pathways [3].

The experimental workflow and the signaling pathways inhibited by **hemiphloin** can be visualized in the following diagrams, which summarize the logical flow from in-vitro to in-vivo models and the key molecular mechanisms involved.



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Experimental workflow for **hemiphloin** research



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*Signaling pathways inhibited by **hemiphloin***

Detailed Experimental Protocols

For researchers seeking to replicate or build upon these findings, here are the methodologies for key experiments.

Cell Culture and Treatment

- **Cell Lines:** Use human keratinocyte cells (HaCaT) and murine macrophage cells (J774).
- **Inflammation Induction:** Stimulate HaCaT cells with a combination of **TNF-α** and **IFN-γ**. Stimulate J774 cells with **LPS** [3].
- **Hemiphloin Preparation:** Prepare a stock solution in **DMSO** at a concentration of 10-100 mM. Further dilute in cell culture medium for treatment. A final concentration of **10-100 μM** is typically used for in vitro experiments [2] [3].
- **Pre-treatment:** Administer **hemiphloin** to cells **1-2 hours prior** to the application of inflammatory inducers [3].

Analysis of Gene Expression

- **Method:** Quantitative Real-Time PCR (qRT-PCR).
- **Target Genes:**
 - **Pro-inflammatory Cytokines:** IL-1 β , IL-6, IL-8, TNF- α .
 - **Chemokines:** CCL17/TARC, CCL22/MDC.
 - **Inflammatory Enzymes:** iNOS, COX-2 [3].

Analysis of Protein Expression and Phosphorylation

- **Method:** Western Blot.
- **Target Proteins:**
 - **Signaling Pathways:** Phosphorylated forms of p38, ERK, JNK, STAT1, and NF- κ B subunits. Always compare to total protein levels to assess activation status [3].
 - **Inflammatory Enzymes:** iNOS and COX-2 protein levels [3].

In-Vivo Validation

- **Disease Model:** Use a **2,4-dinitrochlorobenzene (DNCB)-induced atopic dermatitis** model in mice.
- **Treatment:** Apply a **70% ethanol extract of Vigna angularis (VAE)**, standardized to contain **hemiphloin**, topically or systemically.
- **Efficacy Endpoints:**
 - **Clinical Scoring:** Measure reduction in ear thickness and dermatitis index.
 - **Biochemical Analysis:** Measure serum levels of IgE.
 - **Molecular Analysis:** Analyze gene expression of IL-1 β , IL-6, IL-8, CCL17/TARC, and CCL22/MDC in affected skin tissue [3].

Research Context and Future Directions

- **Current Research Stage:** The existing data is robust but remains at the **preclinical level**. The primary evidence comes from in vitro models and an in vivo study where **hemiphloin** was administered as a component of a plant extract (VAE), not as a purified single compound [3]. Further investigation is needed to confirm the efficacy and safety of the isolated molecule.
- **Positioning in Drug Discovery:** **Hemiphloin** fits into the growing field of **natural bioactive compounds** for skin diseases. This area leverages molecules with inherent anti-inflammatory and

antioxidant properties, often explored as potential ingredients in nanoformulations to enhance delivery and efficacy [4].

- **Suggested Next Steps:** Future work should focus on:
 - **Confirming single-agent efficacy** of purified **hemiphloin** in established disease models.
 - Conducting comprehensive **ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity)** studies.
 - Exploring **formulation strategies**, such as topical nanoformulations, to improve skin penetration and stability [4].

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References

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3. Effects of Vigna angularis extract and its active compound hemiphloin ... [colab.ws]
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